

Personal Protective Equipment & Handling Guide: H-beta-Ala-beta-ala-beta-ala-OH

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Compound of Interest

Compound Name: *H-beta-Ala-beta-ala-beta-ala-OH*

Cat. No.: *B13415821*

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-Alanyl-

-alanyl-

-alanine

Executive Safety & Technical Summary

Compound: H-

-Ala-

-Ala-

-Ala-OH (Tripeptide) Synonyms:

-Alanyl-

-alanyl-

-alanine; 3-(3-(3-aminopropanamido)propanamido)propanoic acid CAS No: Not specifically listed (Synthetic Peptide); Constituent Monomer CAS: 107-95-9 (

-Alanine) Physical State: White to off-white lyophilized powder Hazard Classification: Non-Hazardous / Low Risk (GHS Unclassified)

Operational Context: While this tripeptide exhibits low toxicity, the primary operational risks are sample degradation (hygroscopicity) and particulate inhalation. As a synthetic peptide, it represents a significant investment; therefore, the protocols below prioritize maintaining chemical integrity alongside standard personnel safety.

Risk Assessment & PPE Matrix

Although H-

-Ala-

-Ala-

-Ala-OH is not classified as a dangerous substance, standard laboratory hygiene is non-negotiable to prevent cross-contamination and sensitization.

Hazard Identification

Hazard Category	Risk Level	Description
Inhalation	Low	Fine lyophilized dust may irritate the upper respiratory tract.
Skin/Eye Contact	Low	Mechanical irritation possible. No known corrosive properties.
Chemical Stability	Moderate	Hygroscopic. Absorbs atmospheric moisture rapidly, leading to hydrolysis and concentration errors.
Reactivity	Low	Stable under normal conditions. Incompatible with strong oxidizing agents.

Personal Protective Equipment (PPE) Requirements

Select gear based on the quantity handled.

Equipment	Specification	Rationale
Gloves	Nitrile (0.11 mm min)	Standard barrier protection. Latex is discouraged due to potential protein interference/allergies.
Eye Protection	Safety Glasses w/ Side Shields	Prevents particulate entry. Goggles required only if generating aerosolized clouds (rare).
Respiratory	N95 / P2 Mask	Recommended when weighing >50 mg of dry powder to prevent inhalation of fine particulates.
Body Protection	Standard Lab Coat	Cotton/Poly blend. Must be buttoned to prevent clothing contamination.

Operational Handling Protocol

Objective: Solubilize and aliquot the peptide while minimizing moisture uptake and freeze-thaw degradation.

Pre-Handling Preparation (The "Warm-Up")

CRITICAL STEP: Lyophilized peptides are often stored at -20°C. Opening a cold vial in a warm, humid lab causes immediate condensation inside the vial, ruining the peptide.

- Retrieval: Remove the vial from the freezer.
- Equilibration: Place the tightly closed vial in a desiccator at Room Temperature (20–25°C).
- Duration: Allow 60 minutes for equilibration. Do NOT open until the vial feels warm to the touch.

Weighing & Solubilization

- Solvent: Water (sterile, deionized) is the primary solvent due to the high polarity of -alanine residues.
- Concentration: Typical stock concentration is 1–10 mg/mL.

Protocol:

- Work in a clean, draft-free area (balance enclosure recommended).
- Open the equilibrated vial.
- Weigh the required amount quickly to minimize atmospheric exposure.
- Add solvent.^[1] Vortex gently (10–20 seconds).
 - Note: If the peptide adheres to the walls, brief sonication (15–30 sec) is safe.
- Clarification: Inspect for particulates. The solution should be clear and colorless.

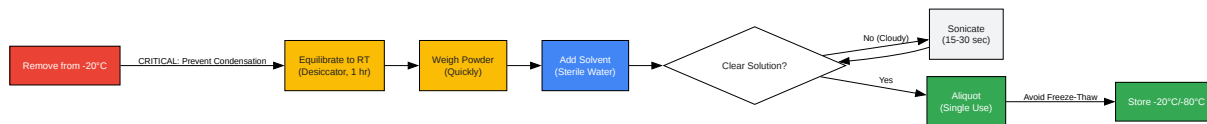
Aliquoting & Storage

Never refreeze the bulk stock. Repeated freeze-thaw cycles shear the peptide and introduce moisture.

- Aliquot: Divide the stock solution into single-use volumes (e.g., 50 μ L, 100 μ L) using low-binding microcentrifuge tubes.
- Flash Freeze: (Optional but recommended) Snap-freeze aliquots in liquid nitrogen or dry ice/ethanol bath.
- Store: -20°C or -80°C.

Workflow Visualization

The following diagram illustrates the critical "Cold Chain" handling process to prevent degradation.



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Figure 1: Optimal handling workflow to prevent moisture-induced degradation.

Disposal & Spill Management

Small Spills (Powder)

- Contain: Do not blow the powder.
- Clean: Dampen a paper towel with water (to prevent dust generation) and wipe up the powder.
- Decontaminate: Wipe the surface with 70% Ethanol.

Waste Disposal

- Unused Powder/Solution: Although non-hazardous, treat as Chemical Waste (Solid or Liquid) according to institutional EHS guidelines. Do not dispose of down the drain.
- Contaminated PPE/Vials: Dispose of in standard laboratory trash unless contaminated with other hazardous biologicals/chemicals.

References

- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 239, beta-Alanine. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2011). Laboratory Safety Guidance. Retrieved from [\[Link\]](#)

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Sources

- [1. Beta-Alanine | C3H7NO2 | CID 239 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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